

Application Note: Demonstrating MS147-Induced Protein Complex Formation using Co-immunoprecipitation

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Compound of Interest

Compound Name: MS147

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Introduction

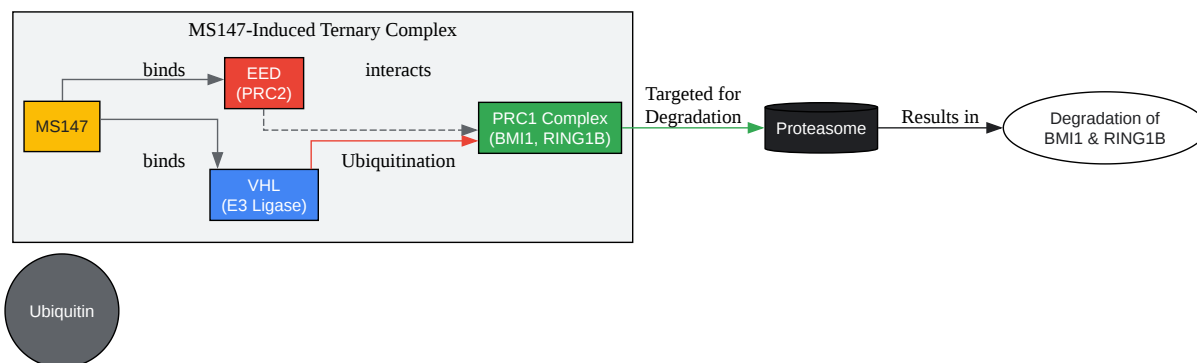
MS147 is a novel heterobifunctional degrader that induces the degradation of the Polycomb Repressive Complex 1 (PRC1) core components, BMI1 and RING1B.[1][2][3][4][5] **MS147** functions as a proteolysis-targeting chimera (PROTAC), which are molecules that bring a target protein and an E3 ubiquitin ligase into close proximity, leading to the ubiquitination and subsequent proteasomal degradation of the target protein.[6] Specifically, **MS147** consists of a ligand that binds to the von Hippel-Lindau (VHL) E3 ligase and another ligand that binds to Embryonic Ectoderm Development (EED), a core component of Polycomb Repressive Complex 2 (PRC2).[1][2] EED is known to interact with PRC1 components.[1] By simultaneously binding to VHL and EED, **MS147** facilitates the formation of a ternary complex, bringing VHL into proximity with the EED-PRC1 supercomplex, leading to the ubiquitination and degradation of BMI1 and RING1B.[2][4][5] This application note provides a detailed protocol for utilizing co-immunoprecipitation (Co-IP) to demonstrate the **MS147**-induced formation of the VHL-EED-PRC1 protein complex in a cellular context.

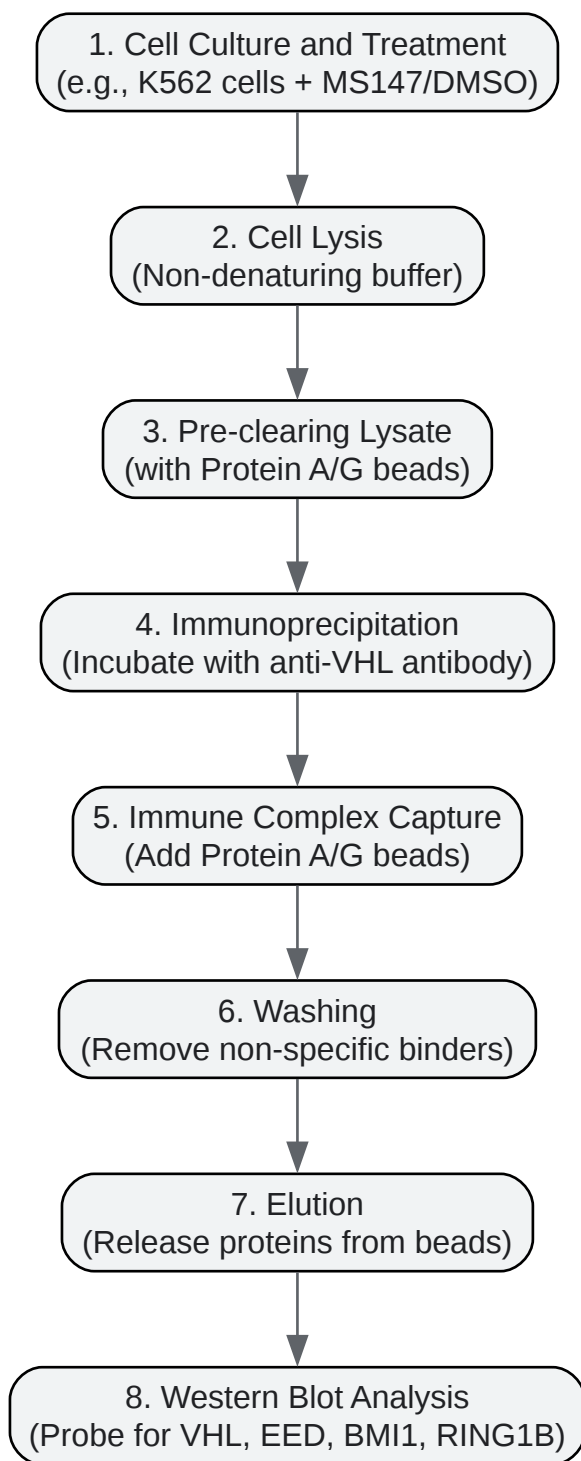
Principle of the Assay

Co-immunoprecipitation is a powerful technique used to study protein-protein interactions.[7][8][9][10] This method involves using an antibody to isolate a specific protein of interest (the "bait") from a cell lysate. If the bait protein is part of a stable complex, its interacting partners (the "prey") will also be isolated. The entire complex is then captured on antibody-binding beads, and the co-precipitated proteins can be identified by downstream applications such as Western blotting. In this protocol, we will use an antibody against the VHL protein to pull down the complex formed in the presence of **MS147**. The presence of EED, BMI1, and RING1B in the immunoprecipitate will confirm the formation of the **MS147**-induced protein complex.

Signaling Pathway Diagram

The following diagram illustrates the proposed mechanism of action for **MS147** in inducing the degradation of PRC1 components.





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